

An In-depth Technical Guide to Pinacryptol Yellow (CAS No. 25910-85-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pinacryptol yellow*

Cat. No.: *B1311117*

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Abstract

Pinacryptol Yellow, with the Chemical Abstracts Service (CAS) number 25910-85-4, is a synthetic organic dye belonging to the quinoline class of compounds. This technical guide provides a comprehensive overview of its chemical properties, a plausible synthesis route, and its diverse applications, particularly as a fluorescent probe in biological imaging and as a pH indicator. Detailed experimental protocols for its use in fluorescence microscopy, alongside a discussion of its potential role in cellular signaling pathways, are presented. This document is intended to serve as a foundational resource for researchers employing **Pinacryptol Yellow** in their experimental workflows.

Chemical and Physical Properties

Pinacryptol Yellow, systematically named 6-ethoxy-1-methyl-2-[(E)-2-(3-nitrophenyl)ethenyl]quinolinium methyl sulfate, is a yellow crystalline powder. Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	25910-85-4	[1]
Molecular Formula	C ₂₁ H ₂₂ N ₂ O ₇ S	[1]
Molecular Weight	446.47 g/mol	[1]
Appearance	Yellow crystalline powder	
Melting Point	260-262 °C	
Solubility	Soluble in water	
Synonyms	6-Ethoxy-1-methyl-2-(3-nitrostyryl)quinolinium methyl sulfate, Pinakryptol Yellow	

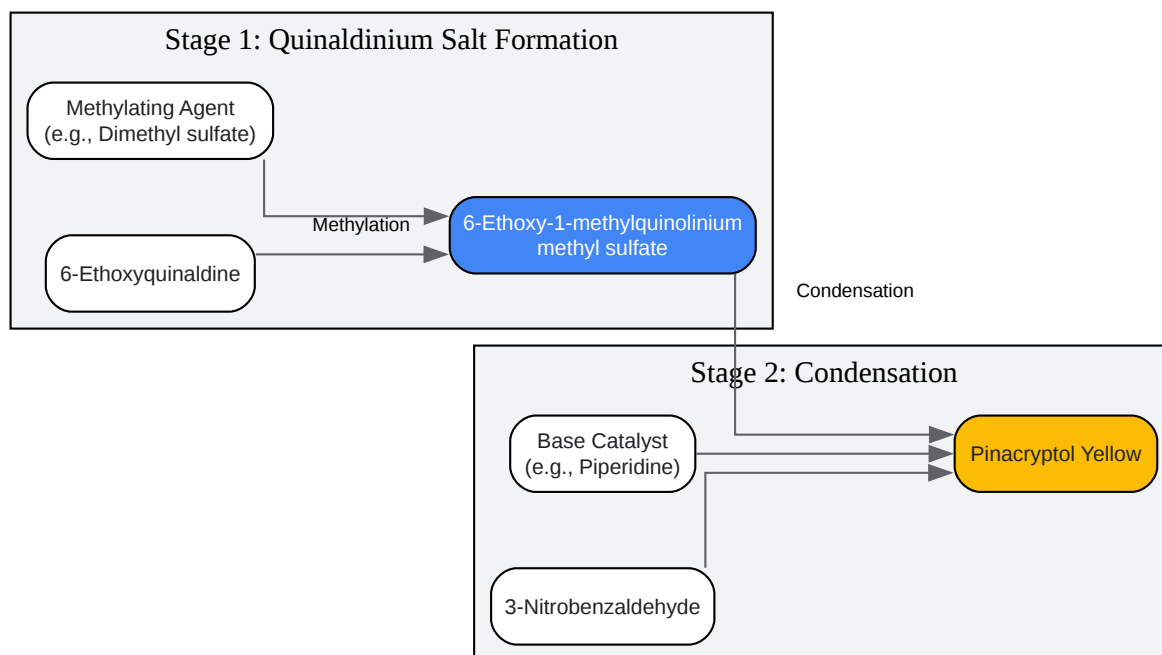
Synthesis

A detailed, publicly available synthesis protocol for **Pinacryptol Yellow** is not readily found in the searched literature. However, based on the synthesis of related quinoline compounds, a plausible synthetic route can be proposed. The synthesis would likely involve a condensation reaction between a substituted quinaldinium salt and an aromatic aldehyde.

Proposed Synthetic Pathway:

The synthesis of **Pinacryptol Yellow** can be envisioned in two main stages:

- **Formation of the Quinaldinium Salt Precursor:** This would involve the synthesis of 6-ethoxy-1-methylquinolinium methyl sulfate. This can be achieved by the methylation of 6-ethoxyquinaldine.
- **Condensation Reaction:** The resulting quinaldinium salt would then be condensed with 3-nitrobenzaldehyde in the presence of a suitable base as a catalyst.



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Figure 1: Proposed synthetic pathway for **Pinacryptol Yellow**.

Note: This represents a generalized workflow. Optimization of reaction conditions, including solvent, temperature, and reaction time, would be necessary to achieve a high yield and purity of the final product.

Spectral Properties

Pinacryptol Yellow's utility as a fluorescent probe stems from its characteristic absorption and emission spectra. While comprehensive spectral data is not available in a single source, the following table summarizes the expected spectral properties based on related compounds and general knowledge of fluorescent dyes.

Parameter	Wavelength (nm)	Notes
Absorption Maximum (λ_{abs})	~400-450	The exact maximum can be solvent-dependent.
Emission Maximum (λ_{em})	~500-550	Expected to be in the green-yellow region of the spectrum.
Stokes Shift	~100	The difference between the absorption and emission maxima.
Fluorescence Quantum Yield (Φ_F)	Data not available	This value would need to be experimentally determined.

Applications in Biological Research

Pinacryptol Yellow has emerged as a valuable tool in various biological research applications, primarily due to its fluorescent properties.

Fluorescent Staining in Microscopy

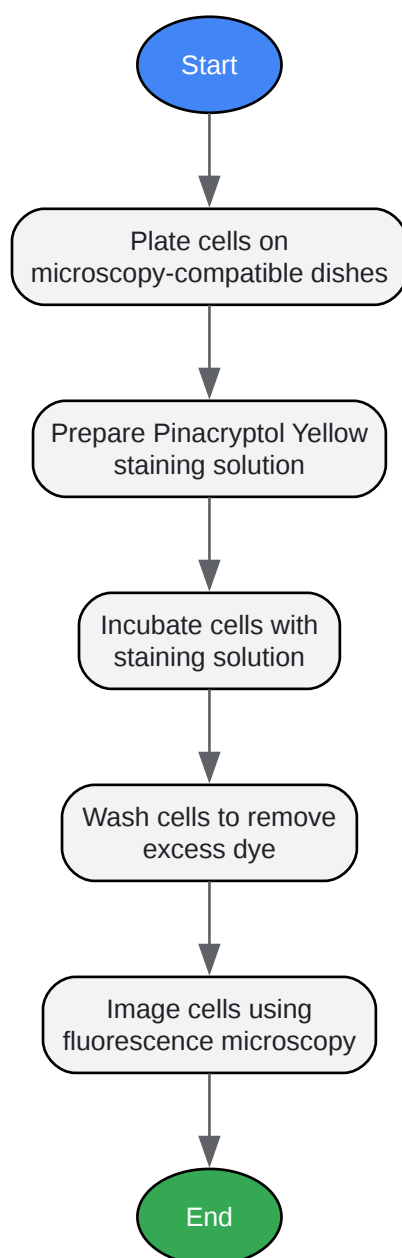
Pinacryptol Yellow can be used as a fluorescent stain for visualizing cellular components. Its lipophilic and cationic nature suggests it may accumulate in organelles with a negative membrane potential, such as mitochondria.

Experimental Protocol: General Staining of Live Cells

This protocol provides a general framework for staining live cells with **Pinacryptol Yellow** for fluorescence microscopy. Optimization will be required for specific cell types and experimental conditions.

- **Cell Culture:** Plate cells on glass-bottom dishes or coverslips suitable for microscopy and culture until they reach the desired confluency.
- **Preparation of Staining Solution:** Prepare a stock solution of **Pinacryptol Yellow** (e.g., 1 mM in DMSO). On the day of the experiment, dilute the stock solution in a serum-free culture medium or a suitable buffer (e.g., PBS) to the desired working concentration (typically in the range of 100 nM to 1 μ M).

- **Staining:** Remove the culture medium from the cells and wash once with a warm buffer. Add the staining solution to the cells and incubate for 15-30 minutes at 37°C in a CO₂ incubator.
- **Washing:** Remove the staining solution and wash the cells two to three times with a warm buffer to remove excess dye.
- **Imaging:** Add fresh, pre-warmed culture medium or buffer to the cells. Image the stained cells using a fluorescence microscope equipped with appropriate filters for the excitation and emission wavelengths of **Pinacryptol Yellow** (e.g., a filter set for DAPI or FITC, depending on the precise spectral properties).



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Figure 2: General workflow for live-cell staining with **Pinacryptol Yellow**.

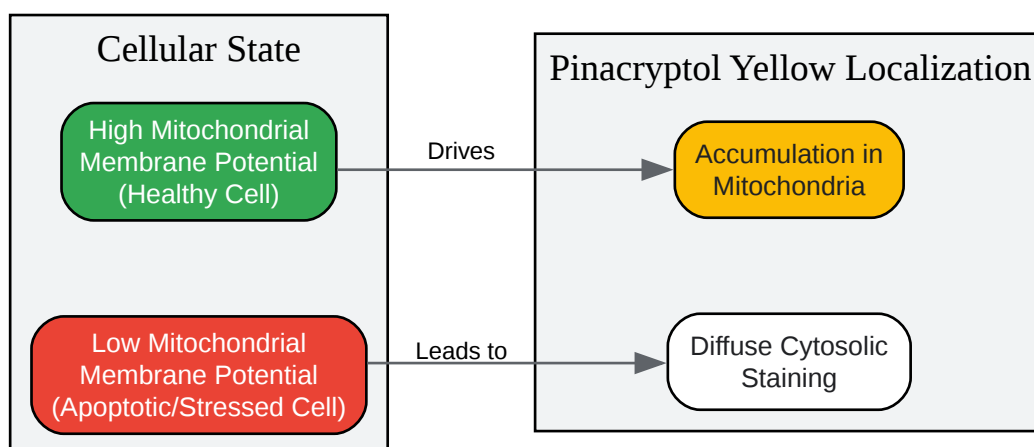
Mitochondrial Staining and Membrane Potential

The cationic nature of **Pinacryptol Yellow** suggests it may act as a mitochondrial membrane potential probe. In healthy cells with a high mitochondrial membrane potential ($\Delta\Psi_m$), the dye would be expected to accumulate in the mitochondria. A decrease in $\Delta\Psi_m$, an early indicator of apoptosis, would lead to a reduction in its mitochondrial accumulation.

Experimental Protocol: Assessment of Mitochondrial Membrane Potential

This protocol outlines a method to assess changes in mitochondrial membrane potential using **Pinacryptol Yellow**.

- **Cell Treatment:** Culture cells as described above and treat with the experimental compounds (e.g., an apoptosis inducer) for the desired duration. Include a positive control (e.g., a mitochondrial uncoupler like FCCP) and a negative control (vehicle-treated cells).
- **Staining:** Stain all cell populations with **Pinacryptol Yellow** as described in the general staining protocol.
- **Imaging and Analysis:** Acquire fluorescence images of the stained cells. Quantify the mean fluorescence intensity within the mitochondria of a statistically significant number of cells for each treatment group. A decrease in fluorescence intensity in the treated cells compared to the control would indicate mitochondrial depolarization.

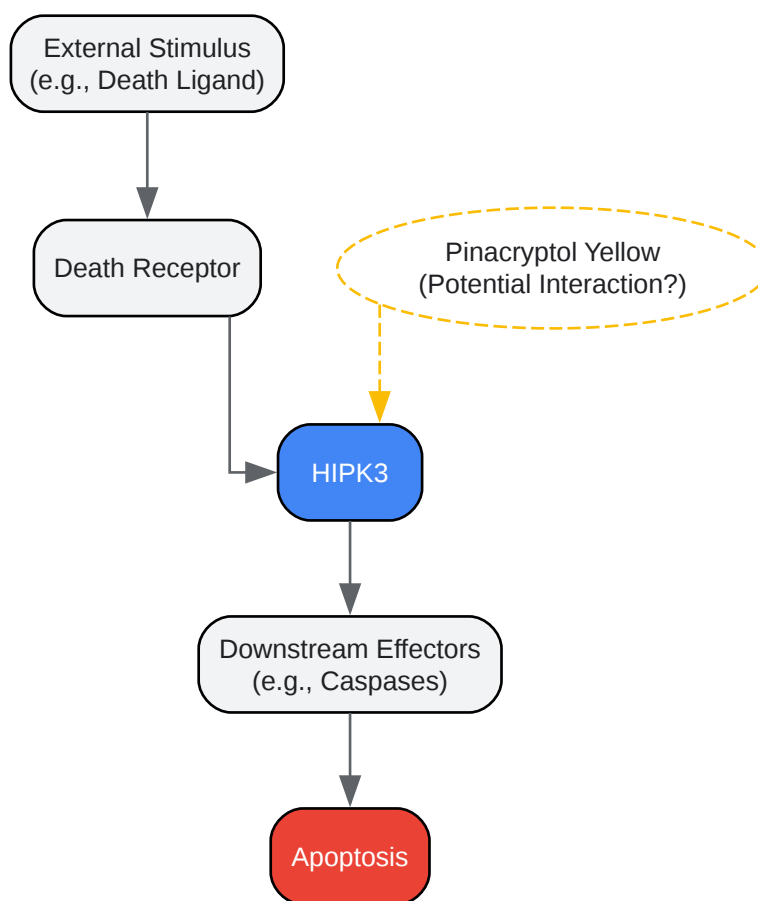


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Figure 3: Principle of **Pinacryptol Yellow** as a mitochondrial membrane potential probe.

Potential Involvement in Cellular Signaling

Preliminary information suggests a potential link between compounds related to **Pinacryptol Yellow** and the Homeodomain-interacting protein kinase 3 (HIPK3) signaling pathway. HIPK3 is a serine/threonine kinase involved in the regulation of apoptosis and cell survival. Further research is required to elucidate the specific interactions, if any, between **Pinacryptol Yellow** and the HIPK3 pathway.



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Figure 4: Hypothetical interaction of **Pinacryptol Yellow** with the HIPK3 signaling pathway.

Safety and Handling

Pinacryptol Yellow should be handled with care in a laboratory setting. Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of the powder and contact with skin and eyes. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Pinacryptol Yellow (CAS No. 25910-85-4) is a versatile fluorescent dye with significant potential for applications in biological research. Its utility as a live-cell stain and a potential indicator of mitochondrial membrane potential makes it a valuable tool for studying cellular processes such as apoptosis. While further research is needed to fully characterize its spectral properties, elucidate its precise mechanism of action in biological systems, and confirm its

interactions with cellular signaling pathways, this technical guide provides a solid foundation for its application in the laboratory. Researchers are encouraged to use the provided protocols as a starting point and to optimize them for their specific experimental needs.

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References

- 1. scbt.com [scbt.com]
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